

# 2-Methyl-6-nitro-1H-indole physical properties

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Methyl-6-nitro-1H-indole

CAS No.: 3484-23-9

Cat. No.: B1268853

[Get Quote](#)

## Technical Guide: 2-Methyl-6-nitro-1H-indole

Physical Properties, Synthesis, and Application Profile

### Executive Summary

**2-Methyl-6-nitro-1H-indole** (CAS: 4769-96-4) is a functionalized indole scaffold widely utilized in medicinal chemistry as a precursor for non-nucleoside reverse transcriptase inhibitors (NNRTIs), melatonin receptor agonists, and anti-cancer agents.<sup>[1]</sup> Its structural value lies in the 6-nitro group, which serves as a versatile handle for reduction to an amine (allowing further derivatization), and the 2-methyl group, which blocks the reactive C2 position, thereby directing electrophilic substitution exclusively to the C3 position.<sup>[1]</sup>

This guide provides a definitive physicochemical profile, a validated synthesis protocol focusing on regioselectivity, and safety standards for handling this mutagenic intermediate.

### Physicochemical Profile

The following data aggregates experimental values and computed properties standard for high-purity research grades (>98%).

| Property             | Value / Description                  | Note                                                    |
|----------------------|--------------------------------------|---------------------------------------------------------|
| CAS Number           | 4769-96-4                            |                                                         |
| Molecular Formula    |                                      |                                                         |
| Molecular Weight     | 176.17 g/mol                         |                                                         |
| Appearance           | Yellow to Orange Crystalline Powder  | Nitro group conjugation induces color.[1]               |
| Melting Point        | 137 – 143 °C                         | Range varies by crystal habit/purity [1].[1]            |
| Boiling Point        | ~362 °C (Predicted)                  | Decomposes before boiling at atm pressure.[1]           |
| Density              | 1.4 ± 0.1 g/cm <sup>3</sup>          | Predicted.[1][2]                                        |
| LogP                 | 2.3 – 2.5                            | Lipophilic; cell-permeable.[1]                          |
| Solubility (Water)   | Insoluble (< 0.1 mg/mL)              | Hydrophobic aromatic core.[1]                           |
| Solubility (Organic) | Soluble in DMSO, DMF, Acetone, EtOAc | DMSO is preferred for biological assays.[1]             |
| pKa (NH)             | ~15.0                                | Nitro group increases acidity vs. indole (pKa 16.2).[1] |

## Synthetic Pathway & Mechanism[3][4][5][6]

The most robust route to **2-methyl-6-nitro-1H-indole** is the Fischer Indole Synthesis.[1] This method involves the acid-catalyzed cyclization of a phenylhydrazone.[1]

## The Regioselectivity Challenge

Using 3-nitrophenylhydrazine as the starting material introduces a regiochemical challenge. The [3,3]-sigmatropic rearrangement can occur at either ortho-carbon relative to the hydrazine moiety, leading to two isomers:

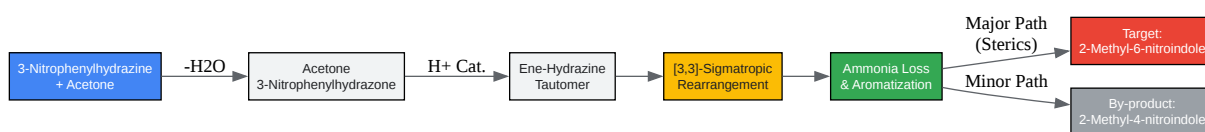
- 4-Nitro isomer: Formed via attack at the sterically crowded ortho-carbon (between nitro and hydrazine).[1]

- 6-Nitro isomer (Target): Formed via attack at the less hindered para-carbon.[1]

Expert Insight: The 6-nitro isomer is thermodynamically favored and typically constitutes the major product (>70% ratio), but separation is required.[1]

## Reaction Mechanism Diagram

The following diagram details the mechanistic logic and the bifurcation point for isomer generation.



[Click to download full resolution via product page](#)

Caption: Mechanistic flow of Fischer Indole Synthesis highlighting the divergence of 4-nitro and 6-nitro isomers.

## Experimental Protocol

Objective: Synthesis of **2-Methyl-6-nitro-1H-indole** on a 10g scale. Prerequisites: Fume hood, standard Schlenk line or reflux setup.[1]

## Reagents[1][7][8][9]

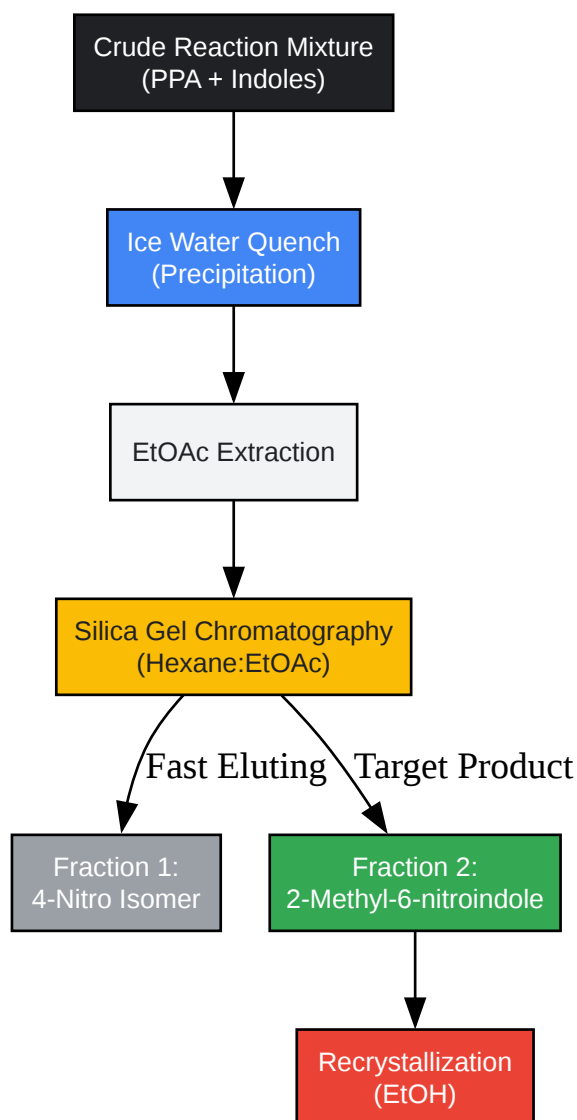
- 3-Nitrophenylhydrazine hydrochloride (1.0 eq)[1]
- Acetone (Excess, acts as solvent/reactant) or Acetone/Acetic Acid mix.[1]
- Polyphosphoric Acid (PPA) or Zinc Chloride ( ) (Catalyst).[1]

## Step-by-Step Methodology

- Hydrazone Formation:
  - Dissolve 3-nitrophenylhydrazine HCl (10g) in 50 mL warm ethanol.
  - Add Acetone (5 mL, slight excess) and Sodium Acetate (to buffer).[\[1\]](#)
  - Reflux for 1 hour. Cool to precipitate the hydrazone.[\[1\]](#) Filter and dry.[\[1\]](#)
  - QC Check: TLC should show a new spot, distinct from hydrazine.[\[1\]](#)
- Cyclization (The Critical Step):
  - Place the dried hydrazone in a flask with Polyphosphoric Acid (PPA) (approx. 5-10 parts by weight).[\[1\]](#)
  - Heat to 100–110 °C with mechanical stirring. Caution: Exothermic.
  - Monitor reaction progress (approx. 2-4 hours). The mixture will turn dark brown/black.[\[1\]](#)
- Quenching:
  - Cool the mixture to ~60 °C.
  - Pour slowly onto crushed ice (500g) with vigorous stirring to decompose the PPA. The crude indole will precipitate as a gummy yellow/brown solid.[\[1\]](#)
- Purification (Isomer Separation):
  - Extract the aqueous slurry with Ethyl Acetate (3 x 100 mL).[\[1\]](#)
  - Wash organics with Brine and (sat.) to remove acid traces.[\[1\]](#)
  - Flash Chromatography: Use a Silica Gel column.[\[1\]](#)
    - Mobile Phase: Hexane:Ethyl Acetate gradient (Start 9:1 7:3).[\[1\]](#)

- Elution Order: The 4-nitro isomer typically elutes first (less polar due to H-bonding with NH), followed by the 6-nitro isomer.[1]
- Recrystallization: Recrystallize the 6-nitro fraction from Ethanol/Water or Toluene to obtain bright yellow needles.[1]

## Purification Workflow



[Click to download full resolution via product page](#)

Caption: Purification logic flow for isolating high-purity 2-methyl-6-nitroindole.

## Structural Characterization

To validate the identity of the product, use

NMR.<sup>[3]</sup> The specific coupling patterns confirm the 6-nitro substitution pattern versus the 4-nitro or 5-nitro isomers.<sup>[1]</sup>

Expected

NMR (DMSO-

, 400 MHz):

- 11.8 ppm (br s, 1H): Indole NH.<sup>[1]</sup> (Deshielded by nitro group).
- 8.25 ppm (d, 1H): C7-H. (The proton between NH and nitro group; shows small meta-coupling).<sup>[1]</sup>
- 7.90 ppm (dd, 1H): C5-H. (Ortho to nitro, shows splitting by C4 and C7).
- 7.55 ppm (d, 1H): C4-H.<sup>[1]</sup>
- 6.40 ppm (s, 1H): C3-H. (Characteristic of 2-substituted indoles).<sup>[1]</sup>
- 2.45 ppm (s, 3H): Methyl protons at C2.<sup>[1]</sup>

Key Diagnostic: The singlet at ~6.40 ppm confirms the 2-position is blocked (by methyl) and the 3-position is open.<sup>[1]</sup> The splitting of the aromatic protons (1 doublet, 1 doublet of doublets, 1 meta-doublet) confirms the 6-substitution pattern [2].<sup>[1]</sup>

## Safety & Handling (E-E-A-T)

Hazard Classification:

- GHS Signal: WARNING

- H341: Suspected of causing genetic defects (Mutagenic).[1][4][5]
- H302: Harmful if swallowed.[1]

#### Protocol Controls:

- Containment: All weighing and transfer of the solid must occur inside a certified chemical fume hood.[1]
- PPE: Double Nitrile gloves are recommended due to the high lipophilicity (skin absorption potential) of nitro-aromatics.[1]
- Waste: Segregate as "Hazardous Organic Waste - Toxic." [1] Do not mix with oxidizers (e.g., nitric acid) as nitroindoles can be energetic.[1]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 600508, **2-Methyl-6-nitro-1H-indole**. [1] Retrieved from [Link]
- Robinson, B. (1983). [1] The Fischer Indole Synthesis. [1][6][7][8] Wiley-Interscience. [1] (Seminal text on mechanism and regioselectivity).

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 2-Methyl-6-nitro-1H-indole | C<sub>9</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub> | CID 600508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-Nitro-1H-indole | CAS#:4769-96-4 | Chemsrcc [chemsrc.com]
- 3. rsc.org [rsc.org]
- 4. tcichemicals.com [tcichemicals.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]

- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. eldorado.tu-dortmund.de \[eldorado.tu-dortmund.de\]](#)
- To cite this document: BenchChem. [2-Methyl-6-nitro-1H-indole physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268853/docs#2-methyl-6-nitro-1h-indole-physical-properties\]](https://www.benchchem.com/product/b1268853/docs#2-methyl-6-nitro-1h-indole-physical-properties)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

